

Diazodiphenylmethane melting point 30°C

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Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

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Physical and Chemical Properties

The following table summarizes the key identifiers and physical properties of **diazodiphenylmethane** (also known as diphenyldiazomethane) [1] [2] [3].

Property	Value / Description
Preferred IUPAC Name	[Diazo(phenyl)methyl]benzene [1]
CAS Number	883-40-9 [2] [3]
Molecular Formula	C ₁₃ H ₁₀ N ₂ [1] [2]
Molecular Weight	194.23 g·mol ⁻¹ [1] [2]
Appearance	Red-black or red crystalline solid [1] [4]
Melting Point	29–31 °C [4]
Structure	---C ₁₃ H ₁₀ N ₂ Chemical Structure

Synthesis Protocols

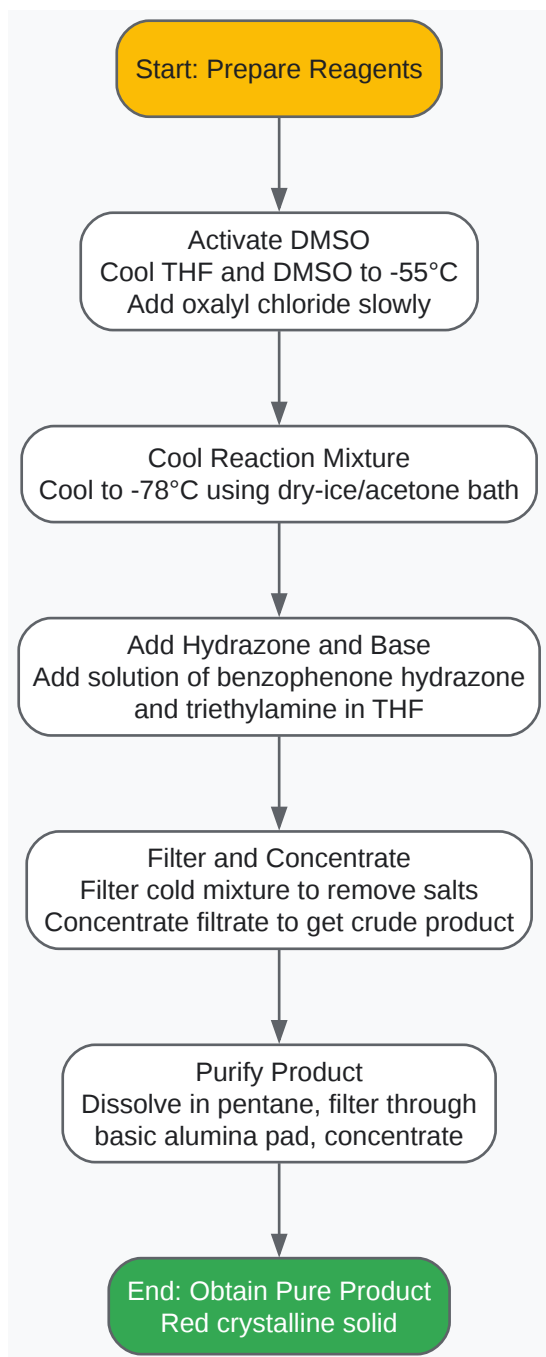
Diazodiphenylmethane is typically prepared by dehydrogenation of benzophenone hydrazone. The following methods are commonly used, with the oxalyl chloride method being a preferred modern approach.

Synthesis via Oxalyl Chloride (Swern-type Oxidation)

This procedure provides a high-yielding, heavy-metal-free alternative [4].

- **Principle:** Benzophenone hydrazone is dehydrogenated using a reagent generated in situ from dimethyl sulfoxide (DMSO) and oxalyl chloride [4] [5].
- **Hazard Note:** Diazo compounds are **toxic, irritating, and potentially explosive**. Handle behind a blast shield and wear appropriate personal protective equipment (PPE) [4].

The experimental workflow for this synthesis is outlined below:



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Experimental workflow for oxalyl chloride synthesis

- **Detailed Procedure:**

- Add oxalyl chloride (4.67 mL, 53.5 mmol) in THF (50 mL) to a cooled (-55 °C) solution of DMSO (3.98 mL, 56.0 mmol) in anhydrous THF (450 mL) under nitrogen [4].
- After 35 minutes at -55 °C to -50 °C, cool the mixture to -78 °C [4].

- Add a solution of benzophenone hydrazone (10.00 g, 51.0 mmol) and triethylamine (15.05 mL, 0.107 mol) in THF (50 mL) dropwise [4].
- Maintain the deep-red reaction mixture at -78 °C for 30 minutes, then filter cold to remove the white precipitate of triethylamine hydrochloride [4].
- Concentrate the filtrate at room temperature via rotary evaporation to yield a red oil that solidifies (~99% crude yield) [4].
- Purify the crude product by dissolving it in pentane and rapidly filtering through a pad of activated basic alumina. Concentrate the filtrate to obtain an analytically pure red crystalline solid (93% yield) [4].

Alternative Synthesis Methods

- **Mercury(II) Oxide Oxidation:** The classical method involves oxidizing benzophenone hydrazone with mercury(II) oxide in diethyl ether. This method is less desirable due to the toxicity of mercury and generation of hazardous waste [1] [2].
- **Continuous-Flow Synthesis:** A modern approach uses a microreactor and trifluoroacetic anhydride (TFAA) as the oxidant at room temperature. This method is attractive for its safety profile, efficiency, and suitability for optimization studies [5].

Applications in Chemical Research

Diazodiphenylmethane is primarily used as a versatile reagent for synthesizing complex molecules [2].

- **Synthesis of Esters and Ethers:** It reacts with carboxylic acids to form (diphenyl)methyl esters and with alcohols to form corresponding ethers [1].
- **Carbene Generation:** Upon illumination by ultraviolet light or heating, it decomposes to generate (diphenyl)methyl carbene and nitrogen gas. This reactive carbene intermediate can undergo further transformations [1].
- **1,3-Dipolar Cycloadditions:** It participates in cycloaddition reactions with electron-deficient alkenes and alkynes to yield five-membered heterocyclic rings like pyrazoles and triazoles, which are valuable structures in pharmaceuticals and materials science [2].

Safety and Handling Considerations

Diazodiphenylmethane requires careful handling due to its hazardous properties [4] [2].

- **Instability:** It is a light-sensitive compound and **can decompose explosively** upon heating, impact, or friction [1] [2].
- **Toxicity:** It is a suspected carcinogen and mutagen [2].
- **Safety Precautions:**
 - Always handle behind a blast shield [4].
 - Work in a well-ventilated fume hood [2].
 - Wear appropriate PPE, including gloves and safety goggles [2].
 - Store under controlled conditions and avoid exposure to heat, light, or mechanical shock [4].

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References

1. Diazodiphenylmethane [en.wikipedia.org]
2. Buy Diazodiphenylmethane | 883-40-9 [smolecule.com]
3. | SIELC Technologies Diazodiphenylmethane [sielc.com]
4. diphenyldiazomethane [orgsyn.org]
5. an integrated undergraduate chemistry experiment [link.springer.com]

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